

# An In-depth Technical Guide to the Physicochemical Properties of 6-Fluoronicotinonitrile

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## Compound of Interest

Compound Name: 6-Fluoronicotinonitrile

Cat. No.: B1316003

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## Introduction

**6-Fluoronicotinonitrile**, also known as 6-fluoro-3-pyridinecarbonitrile, is a fluorinated pyridine derivative that serves as a key building block in the synthesis of various pharmaceutical and agrochemical compounds. Its unique electronic properties, stemming from the presence of the electron-withdrawing fluorine and nitrile groups on the pyridine ring, make it a valuable intermediate in medicinal chemistry. This technical guide provides a comprehensive overview of the core physicochemical properties of **6-Fluoronicotinonitrile**, along with detailed experimental protocols and logical workflows to aid researchers in its application.

## Physicochemical Properties

The fundamental physicochemical characteristics of **6-Fluoronicotinonitrile** are summarized in the table below. These properties are crucial for understanding its behavior in chemical reactions, for developing analytical methods, and for predicting its pharmacokinetic profile in drug discovery.

Property	Value	Reference(s)
CAS Number	3939-12-6	[1][2][3]
Molecular Formula	C <sub>6</sub> H <sub>3</sub> FN <sub>2</sub>	[1][2][3]
Molecular Weight	122.10 g/mol	[1][2][3]
Appearance	Solid	[1]
Purity	≥97%	[1]
InChI Key	VRLVOMUVHHHJHB-UHFFFAOYSA-N	[1]
SMILES	<chem>N#CC1=CC=C(F)N=C1</chem>	[4]
Storage Temperature	Refrigerator	[1]

Note: Specific values for melting point, boiling point, solubility, pKa, and logP for **6-Fluoronicotinonitrile** were not consistently available across the provided search results. The data for related isomers or derivatives should not be used interchangeably. Researchers should determine these properties experimentally for their specific sample.

## Experimental Protocols

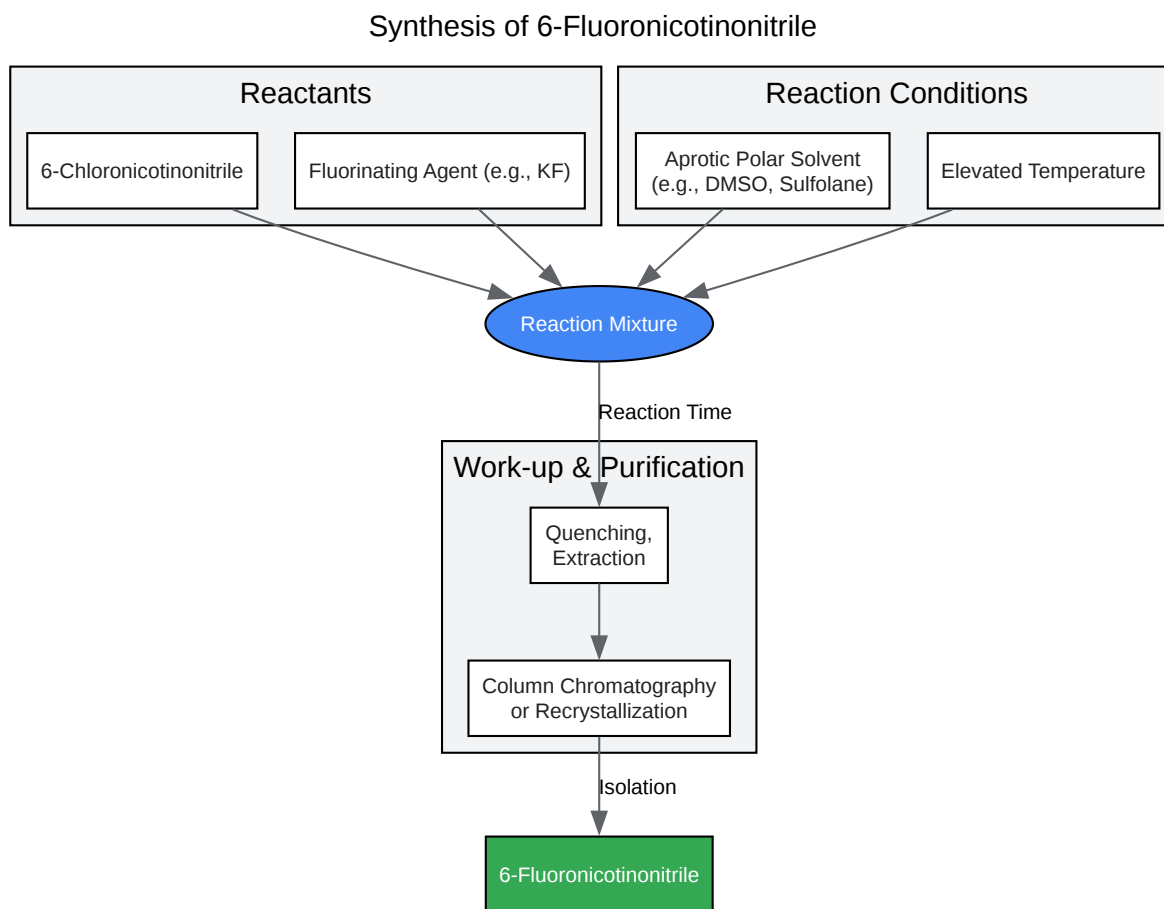
Detailed and reproducible experimental protocols are essential for the successful application of **6-Fluoronicotinonitrile** in a research setting. The following sections outline methodologies for its synthesis and analysis.

### Synthesis of 6-Fluoronicotinonitrile

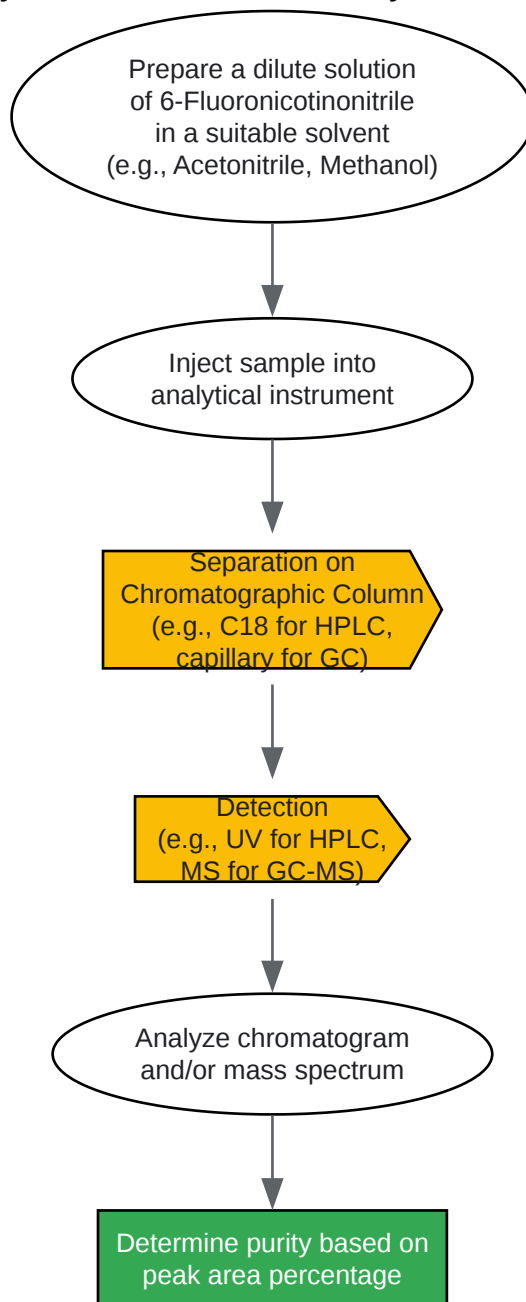
A common synthetic route to **6-Fluoronicotinonitrile** involves a halogen exchange reaction from a suitable precursor, such as 6-chloronicotinonitrile.

Reaction Scheme:

A plausible synthetic transformation is the nucleophilic aromatic substitution of a chlorine atom with a fluoride ion.



## Analytical Workflow for Purity Assessment



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## References

- 1. 6-Fluoropyridine-3-carbonitrile | 3939-12-6 [sigmaaldrich.com]
- 2. 2-Fluoropyridine-5-carbonitrile | C<sub>6</sub>H<sub>3</sub>FN<sub>2</sub> | CID 15765964 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 6-Fluoronicotinonitrile 97% 3939-12-6 | Chempure [chempure.in]
- 4. 3939-12-6|6-Fluoronicotinonitrile|BLD Pharm [bldpharm.com]
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